

Unraveling the Identity of AI11: A Multifaceted Identifier

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Compound of Interest

Compound Name: AI11

Cat. No.: B1192106

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The designation "**AI11**" does not correspond to a single, well-defined chemical compound with a registered CAS number. Extensive searches across chemical and biological databases reveal that "**AI11**" is an ambiguous identifier used in various scientific contexts to denote different molecular and biological entities. This guide provides an in-depth overview of the distinct meanings of **AI11** to aid researchers, scientists, and drug development professionals in clarifying its identity within their specific field of interest.

Chemical and Material Science Contexts

In the realm of materials science and theoretical chemistry, "**AI11**" has been used to designate newly designed materials and molecules with potential applications in energy and environmental sectors.

Table 1: Chemical and Material Entities Designated as AI11

Entity Type	Description	Key Findings
Designed Molecules for Organic Solar Cells	A series of in silico designed small molecules (AI11-AI15) based on a thieno-imidazole core have been investigated for their potential use in organic solar cells.	Theoretical calculations suggest that the AI11 molecule exhibits promising optoelectronic properties, including a narrow bandgap and high power conversion efficiency. [1] [2] [3]
Adsorbent for Uranium Extraction	An adsorbent material designated "AI11" has been developed for the extraction of uranium from seawater. This material is based on a polyethylene fiber with grafted acrylonitrile (AN) and vinylphosphonic acid (VPA).	The AI11 adsorbent, with a specific AN/VPA molar ratio, demonstrated high uranium adsorption capacity in laboratory settings. [4]

Biological and Pharmacological Contexts

In biological and medical research, "**AI11**" has been associated with several distinct proteins and peptides, each with specific functions and research applications.

Table 2: Biological Entities Designated as AI11

Entity Type	Description	Key Findings
Integrin alpha-11 (ITGA11)	A protein subunit that forms a heterodimer with a beta integrin subunit. Integrins are cell surface receptors involved in cell adhesion and signaling.	Integrin alpha-11 is primarily expressed in mesenchymal cells and plays a role in collagen binding and tissue organization. It does not have a CAS number in the traditional sense for small molecules. [5] [6] [7] [8] [9]
Monoclonal Antibody Paratopic Molecule	A patent describes monoclonal paratopic molecules, including one designated AI11, that immunoreact with apolipoprotein A-I.	These are antibody molecules, which are large proteins, and are not classified with CAS numbers. [10]
Angiotensin II Analog	A research paper refers to an analog of the peptide hormone angiotensin II as the "AI11 molecule," also described as the C7 fragment.	This peptide is a specific research tool and not a widely recognized compound with a standard identifier. [11] [12]
Apoptosis Inducing Molecule II (AIM II)	A patent application describes a protein termed "Apoptosis Inducing Molecule II" (AIM II), which is a member of the TNF-Ligand superfamily.	While the abbreviation is similar, it is distinct from "AI11". This is also a protein. [13]

Experimental Methodologies

Due to the varied nature of the entities referred to as "**AI11**," the experimental protocols are highly specific to the context.

Methodology for Designed Solar Cell Molecules (Theoretical)

The characterization of the **AI11** molecule for organic solar cells was performed using computational methods.

- Computational Details: Density Functional Theory (DFT) and Time-Dependent DFT (TD-DFT) were employed to calculate the optoelectronic properties of the designed molecules. These calculations provide insights into parameters such as bandgaps, absorption spectra, and charge transfer capabilities.[1][2][3]

Methodology for Uranium Adsorbent (AI11)

The development and testing of the **AI11** adsorbent involved the following key steps:

- Graft Polymerization: Acrylonitrile (AN) and vinylphosphonic acid (VPA) were grafted onto a polyethylene fiber substrate.
- Uranium Adsorption Testing: The adsorbent's capacity to extract uranium was evaluated in both simulated and real seawater using flow-through columns.[4]

Conclusion

The term "**AI11**" is a polysemantic identifier used across different scientific disciplines. It does not refer to a specific chemical compound with a unique CAS number. Researchers encountering this term should carefully consider the scientific context to determine which of the entities—a theoretical solar cell molecule, a uranium adsorbent, a protein such as Integrin alpha-11, or a specific peptide analog—is being referenced. For professionals in drug development, it is crucial to recognize that none of the entities currently designated as "**AI11**" represent a conventional small molecule drug candidate with established chemical identifiers and associated comprehensive biological data. Further clarification from the source material is necessary to proceed with any targeted research or development efforts.

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